

In-Depth Technical Guide: 4-Bromo-8-fluoroquinoline (CAS 927800-38-2)

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Compound of Interest

Compound Name: 4-Bromo-8-fluoroquinoline

Cat. No.: B1285068

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-8-fluoroquinoline**, a key building block in medicinal chemistry and materials science. This document details its chemical properties, a plausible synthetic pathway, and its applications in developing novel therapeutics, particularly as a scaffold for kinase inhibitors. Detailed experimental protocols for its synthesis and subsequent derivatization via cross-coupling reactions are provided, alongside visualizations to illustrate key concepts.

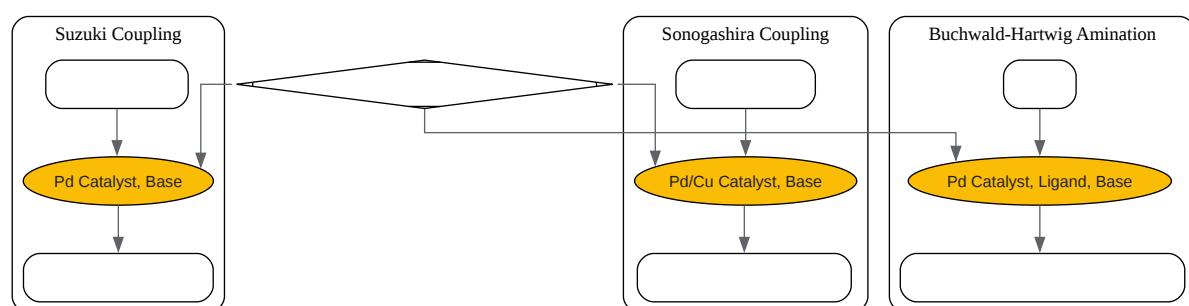
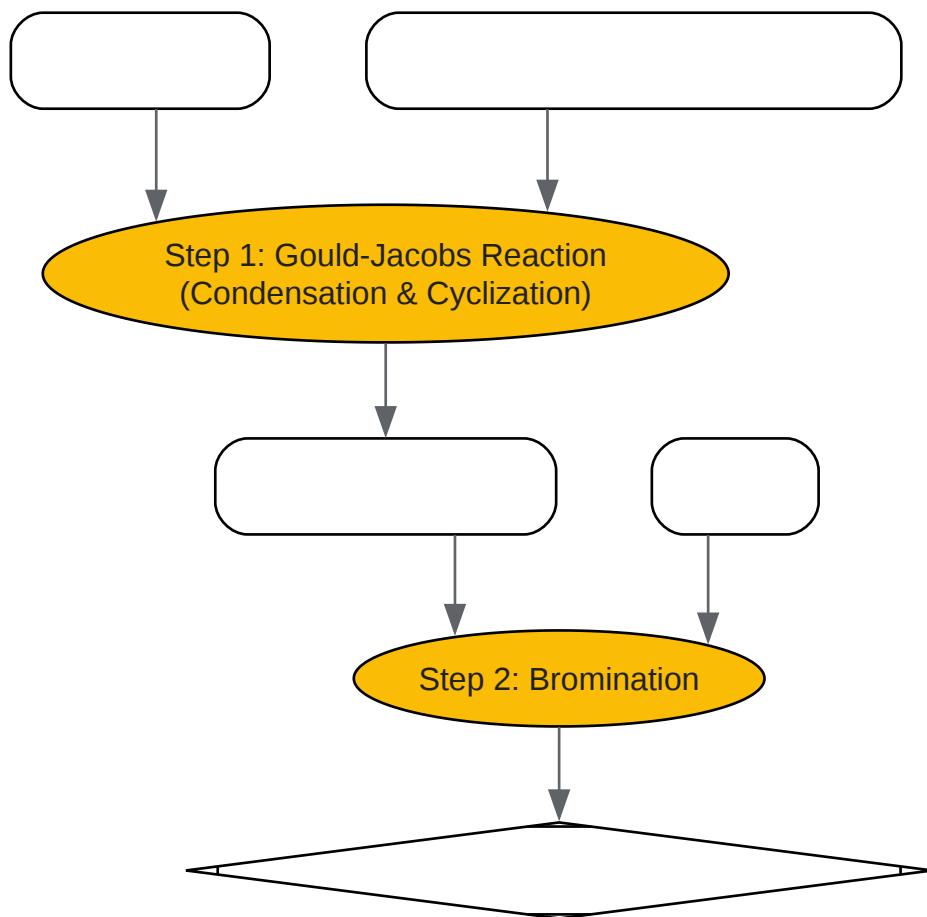
Core Compound Properties

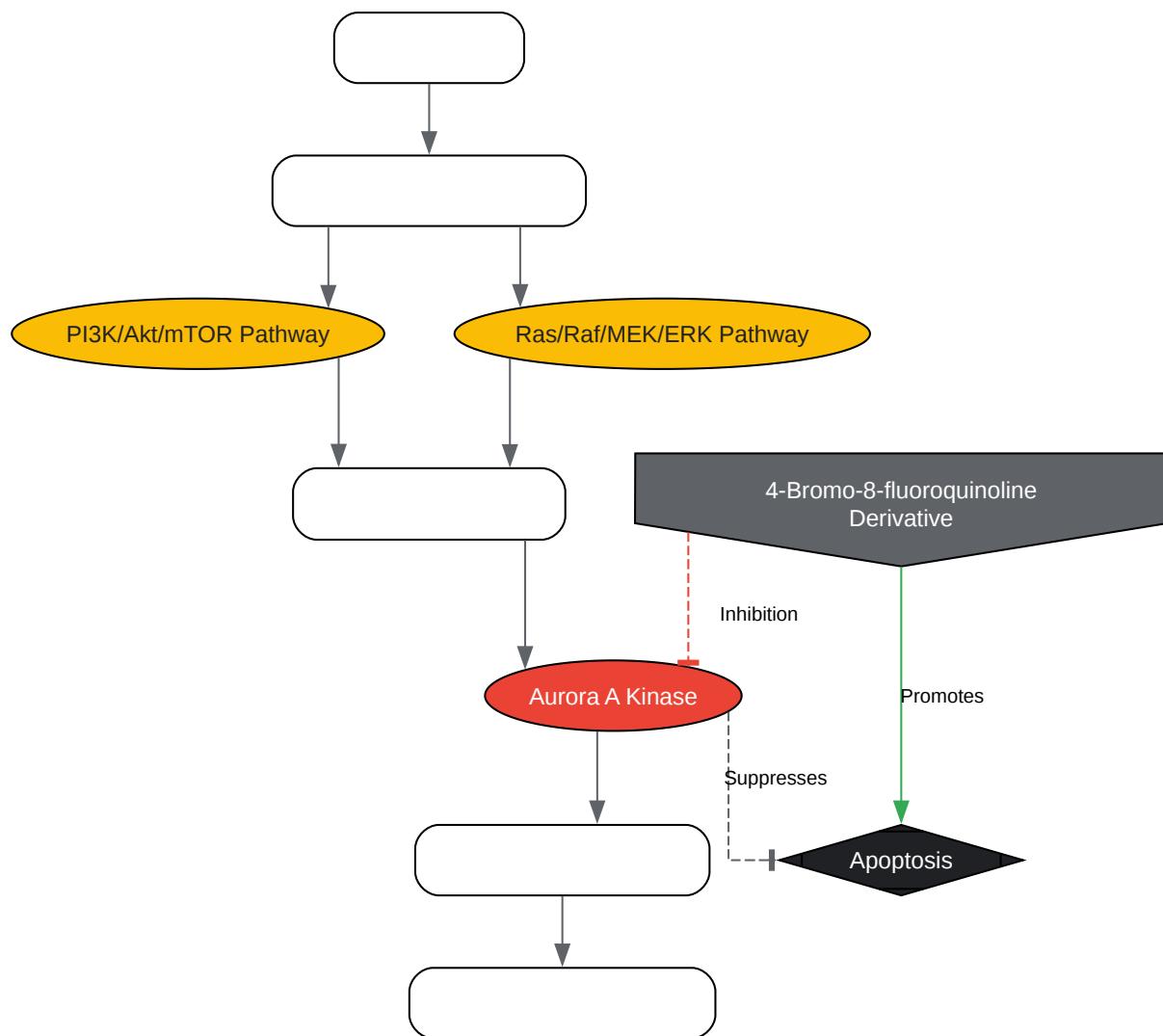
4-Bromo-8-fluoroquinoline is a halogenated heterocyclic compound valued for its utility in organic synthesis. The presence of bromo and fluoro substituents on the quinoline core provides multiple reaction sites for diversification, making it an ideal intermediate for creating libraries of novel molecules.

Property	Value	Reference
CAS Number	927800-38-2	[1]
Molecular Formula	C ₉ H ₅ BrFN	[1]
Molecular Weight	226.05 g/mol	[1]
Appearance	Solid	vendor data
Purity	Typically >98%	[1]
SMILES	Fc1cccc2c(Br)ccnc12	vendor data
InChI	1S/C9H5BrFN/c10-7-4-5-12-9-6(7)2-1-3-8(9)11/h1-5H	vendor data
InChI Key	XWZPEOLKMRCJFO-UHFFFAOYSA-N	vendor data

Synthesis of 4-Bromo-8-fluoroquinoline

A plausible and efficient two-step synthesis of **4-Bromo-8-fluoroquinoline** is outlined below. This pathway begins with the construction of the 8-fluoroquinolin-4-ol core via a Gould-Jacobs reaction, followed by a bromination step to yield the final product.



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References

- 1. ossila.com [ossila.com]
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